

# Molecular weight and formula of (10-bromodecyl)phosphonic acid

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## Compound of Interest

Compound Name: (10-bromodecyl)phosphonic acid

Cat. No.: B604920

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## In-Depth Technical Guide: (10-bromodecyl)phosphonic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties of **(10-bromodecyl)phosphonic acid**, a key building block in various chemical syntheses, particularly in the development of PROTACs (Proteolysis Targeting Chimeras).

## Core Molecular Data

The fundamental chemical properties of **(10-bromodecyl)phosphonic acid** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C10H22BrO3P <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	301.16 g/mol <a href="#">[1]</a> <a href="#">[3]</a>
Alternate Molecular Weight	301.2 g/mol <a href="#">[2]</a>

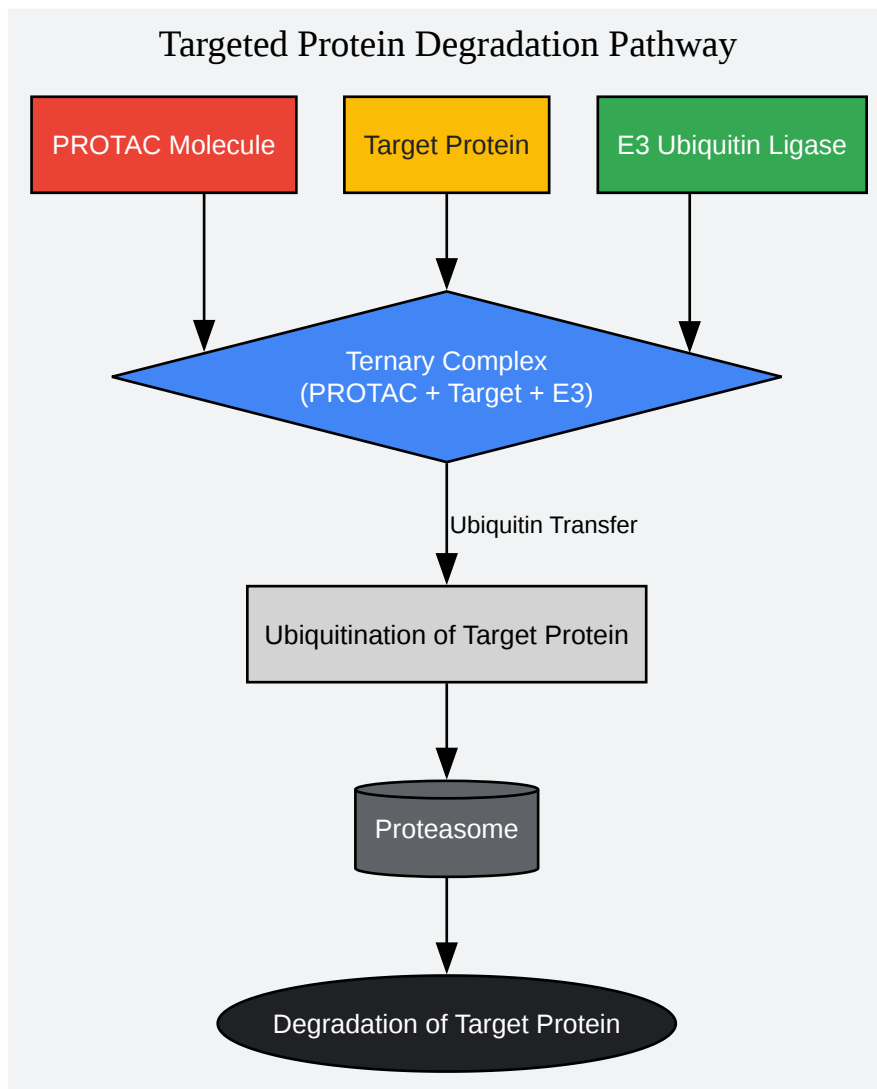
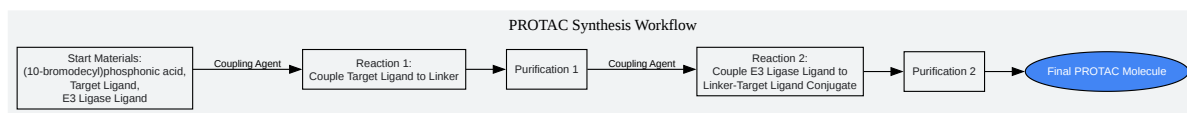
## Chemical Structure and Functionality

**(10-bromodecyl)phosphonic acid** is an alkyl chain-based linker.<sup>[1]</sup> Its structure features a ten-carbon chain, providing a flexible spacer. One end of the chain is terminated by a phosphonic acid group, which can participate in various chemical reactions, including esterification and amide bond formation. The other end of the alkyl chain is functionalized with a bromine atom, a versatile handle for nucleophilic substitution reactions.

This bifunctional nature makes **(10-bromodecyl)phosphonic acid** a valuable component in the synthesis of more complex molecules. In the context of PROTACs, the alkyl chain serves as a linker to connect a ligand that binds to a target protein and another ligand that recruits an E3 ubiquitin ligase. This proximity induces the ubiquitination and subsequent degradation of the target protein.

## Experimental Protocols

Detailed experimental protocols involving **(10-bromodecyl)phosphonic acid** are highly specific to the desired final product. However, a generalized workflow for its use in the synthesis of a PROTAC could be conceptualized as follows:



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## References

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